

Application Note: Quantification of Succinyl-CoA using a validated LC-MS/MS Method

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Compound of Interest

Compound Name: Succinamide-CoA

Cat. No.: B15546241

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Introduction

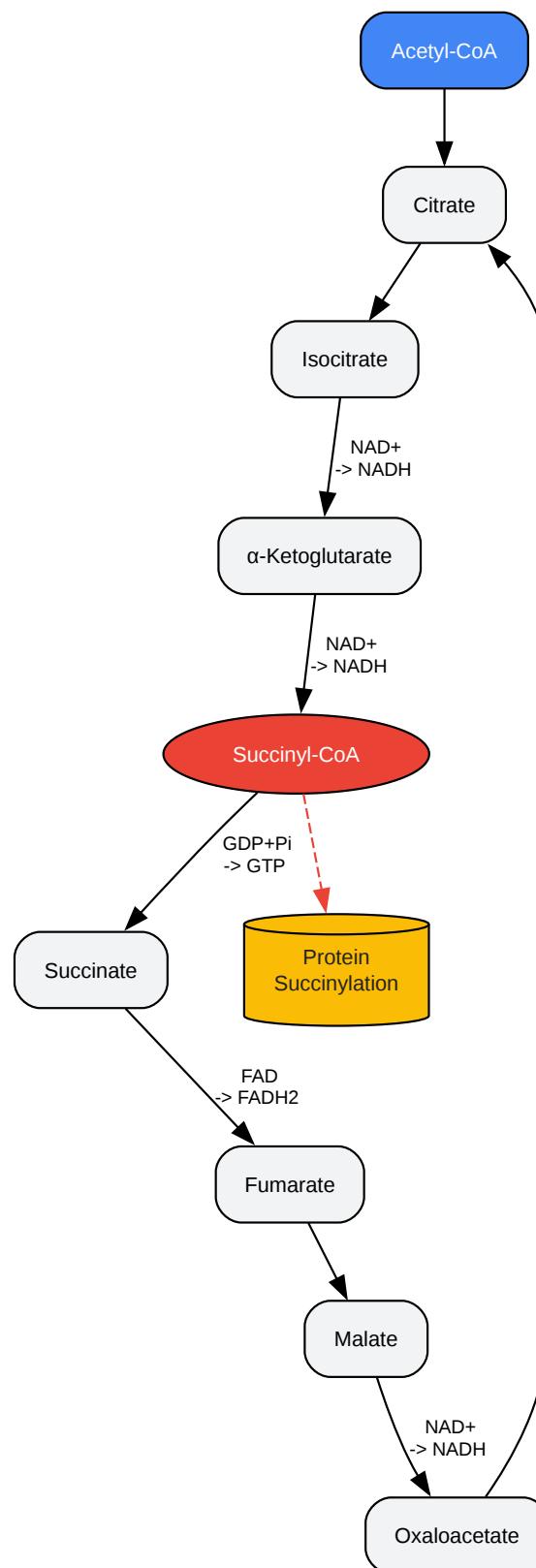
Succinyl-CoA is a pivotal intermediate in the tricarboxylic acid (TCA) cycle and a key substrate in various metabolic pathways, including heme synthesis and ketone body metabolism. It also serves as a donor for post-translational modification of proteins through succinylation. The accurate quantification of succinyl-CoA in biological matrices is crucial for understanding cellular metabolism and its dysregulation in disease states. This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the reliable quantification of succinyl-CoA in biological samples.

The method described herein employs a stable isotope dilution strategy, which incorporates a heavy-isotope labeled internal standard to ensure high accuracy and precision. The protocol includes a detailed sample extraction procedure, optimized chromatographic separation, and sensitive detection using Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer.

Experimental Workflow

The overall experimental workflow for the quantification of succinyl-CoA is depicted below.



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